

# Application Notes and Protocols: o-Cresolphthalein Complexone Reagent

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## Compound of Interest

Compound Name: *Cresolphthalein*

Cat. No.: *B1221799*

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These application notes provide a comprehensive guide to the preparation and use of the o-**Cresolphthalein** Complexone (o-CPC) reagent for the quantitative determination of calcium. The protocols and data presented are intended to support research and development activities where accurate calcium measurement is critical.

## Principle of the Method

The determination of calcium concentration using o-**Cresolphthalein** Complexone is a colorimetric method. In an alkaline environment, calcium ions ( $\text{Ca}^{2+}$ ) react with o-CPC to form a purple-colored complex.<sup>[1][2][3][4][5]</sup> The intensity of the color produced is directly proportional to the calcium concentration in the sample and is measured spectrophotometrically at a wavelength between 570 nm and 578 nm.<sup>[1][2][4][6][7]</sup> To prevent interference from magnesium ions, which can also react with o-CPC, a masking agent such as 8-hydroxyquinoline is often included in the reagent formulation.<sup>[4][6][7]</sup>

## Composition and Preparation of the Reagent

The o-CPC reagent is typically prepared as a two-part system: a color reagent and a buffer reagent, which are mixed to create the final working solution. The exact concentrations may vary slightly between different commercial kits and published methods.

## Reagent Composition

The following table summarizes the typical components and their concentrations in the final working reagent.

Component	Concentration Range	Purpose
o-Cresolphthalein Complexone	0.11 - 0.80 mmol/L	Chromogenic agent that binds with calcium to form a colored complex.
Buffer (e.g., Diethanolamine, 2-Amino-2-Methyl-1-Propanol, Ethanolamine)	100 - 976 mmol/L	Maintains the alkaline pH required for the reaction (pH 10.0 - 11.0). <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
8-Hydroxyquinoline	2 - 17 mmol/L	Masking agent to prevent interference from magnesium ions. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Stabilizers and Surfactants	Variable	Enhance reagent stability and prevent precipitation.

## Preparation of the Working Reagent

Note: Commercially available kits often provide ready-to-use or pre-measured components. The following is a general protocol for preparing the working reagent from stock solutions.

- Stock Solutions:
  - o-CPC Stock Solution: Dissolve 80 mg of o-**Cresolphthalein** Complexone and 0.5 ml of 1N potassium hydroxide in 25 ml of deionized water. Once dissolved, add 75 ml of deionized water and 0.5 ml of glacial acetic acid. This solution is stable for several months at room temperature.[\[6\]](#)
  - Buffer Solution (Ethanolamine-borate buffer): In a 1-liter volumetric flask, dissolve 12.37 g of boric acid in approximately 200 ml of deionized water. Add 25 ml of 2-aminoethanol and stir until dissolved. Add another 25 ml of 2-aminoethanol. Once the boric acid is completely dissolved, add 400 ml of 2-aminoethanol and mix. Store in the refrigerator.[\[6\]](#)

- 8-Hydroxyquinoline Solution (5% w/v): Dissolve 5 g of 8-hydroxyquinoline in 100 ml of 95% ethanol. This solution is stable for at least one month at room temperature.[6]
- Working Reagent Preparation:
  - To prepare 100 ml of the final working reagent, mix the components in the following order:
    1. 5 ml of the ethanolamine-borate buffer.
    2. 1.5 ml of the 5% 8-hydroxyquinoline solution.
    3. 5 ml of the o-CPC stock solution.
    4. Dilute to 100 ml with deionized water.
  - The working reagent should be prepared fresh daily for optimal performance.[6] Some formulations suggest the combined reagent is stable for up to two weeks when refrigerated.[7]

## Experimental Protocol: Calcium Determination in Serum

This protocol is a representative example for the determination of calcium in serum samples. It can be adapted for other biological fluids, but validation is required.

### Materials

- Spectrophotometer capable of reading at 570-578 nm.
- Cuvettes with a 1 cm path length.
- Micropipettes and tips.
- Test tubes.
- o-CPC working reagent.
- Calcium standard solution (e.g., 10 mg/dL).[1][2]

- Serum samples (Note: Avoid anticoagulants such as citrate, oxalate, or EDTA as they chelate calcium. Heparinized plasma is acceptable).[\[1\]](#)[\[2\]](#)
- Deionized water (for blank).

## Assay Procedure

- Reagent Preparation: Prepare the o-CPC working reagent as described in section 2.2. Allow the reagent to equilibrate to room temperature before use.
- Assay Setup: Label test tubes for blank, standard, and samples.
- Pipetting:
  - Blank: Add 1.0 mL of the o-CPC working reagent.
  - Standard: Add 1.0 mL of the o-CPC working reagent and 20 µL of the calcium standard solution.
  - Sample: Add 1.0 mL of the o-CPC working reagent and 20 µL of the serum sample.
- Incubation: Mix the contents of each tube thoroughly and incubate for 5 minutes at room temperature.[\[1\]](#)[\[2\]](#)
- Measurement: Set the spectrophotometer to zero absorbance at 570 nm using the blank. Measure the absorbance of the standard and each sample. The final color is stable for at least 20 minutes to one hour if protected from direct light.[\[1\]](#)[\[7\]](#)

## Calculation of Calcium Concentration

The calcium concentration in the sample is calculated using the following formula:

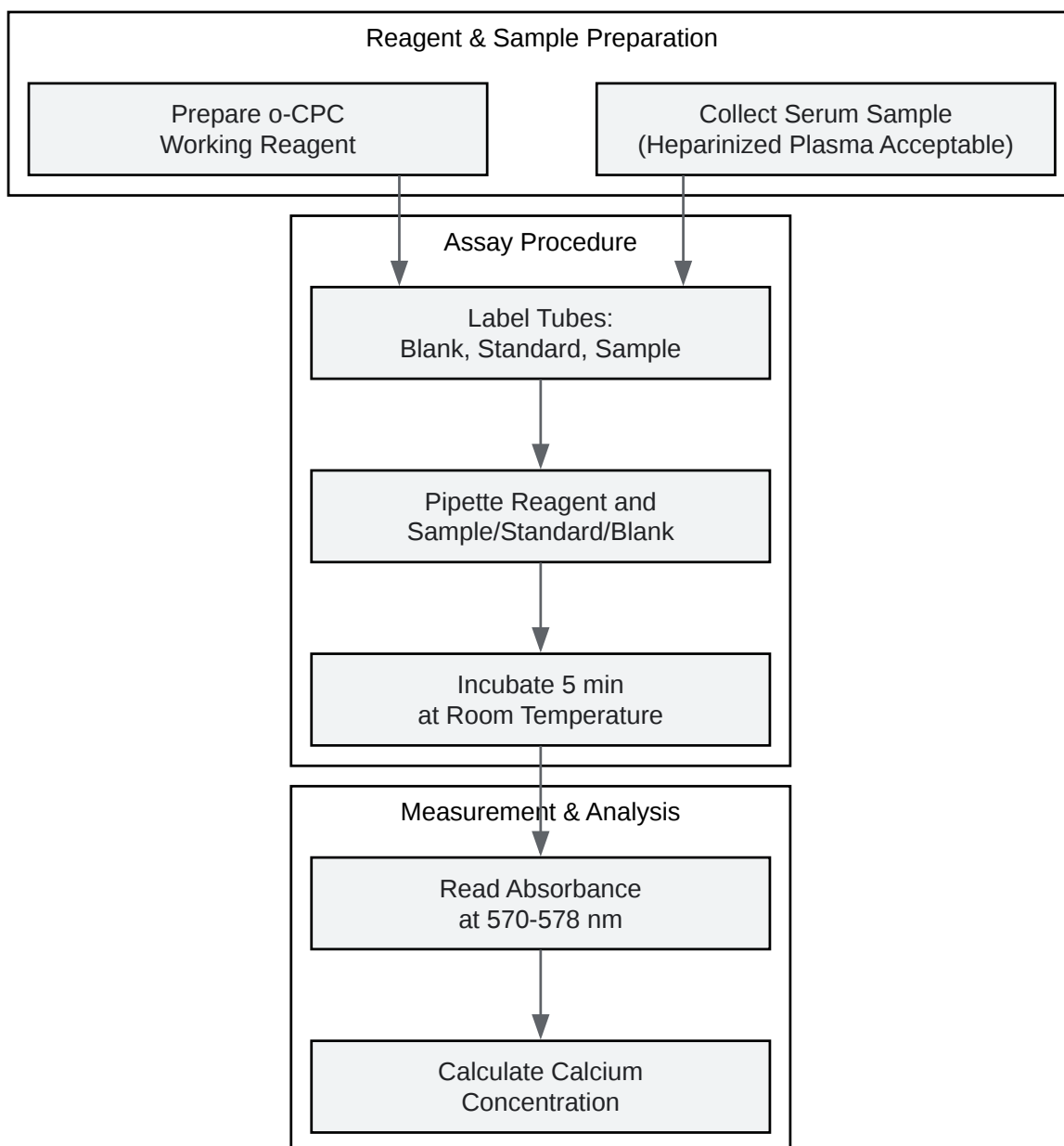
Calcium (mg/dL) = (Absorbance of Sample / Absorbance of Standard) x Concentration of Standard

## Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Maximum Absorbance	570 - 578 nm	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Optimal pH	10.0 - 11.0	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Incubation Time	5 minutes at room temperature	<a href="#">[1]</a> <a href="#">[2]</a>
Linearity	Up to 20 mg/dL	<a href="#">[2]</a> <a href="#">[4]</a>
Sample Volume	20 µL	<a href="#">[1]</a> <a href="#">[7]</a>
Reagent Volume	1.0 mL	<a href="#">[1]</a> <a href="#">[7]</a>
Stability of Final Color	20 minutes to 1 hour	<a href="#">[1]</a> <a href="#">[7]</a>

## Diagrams

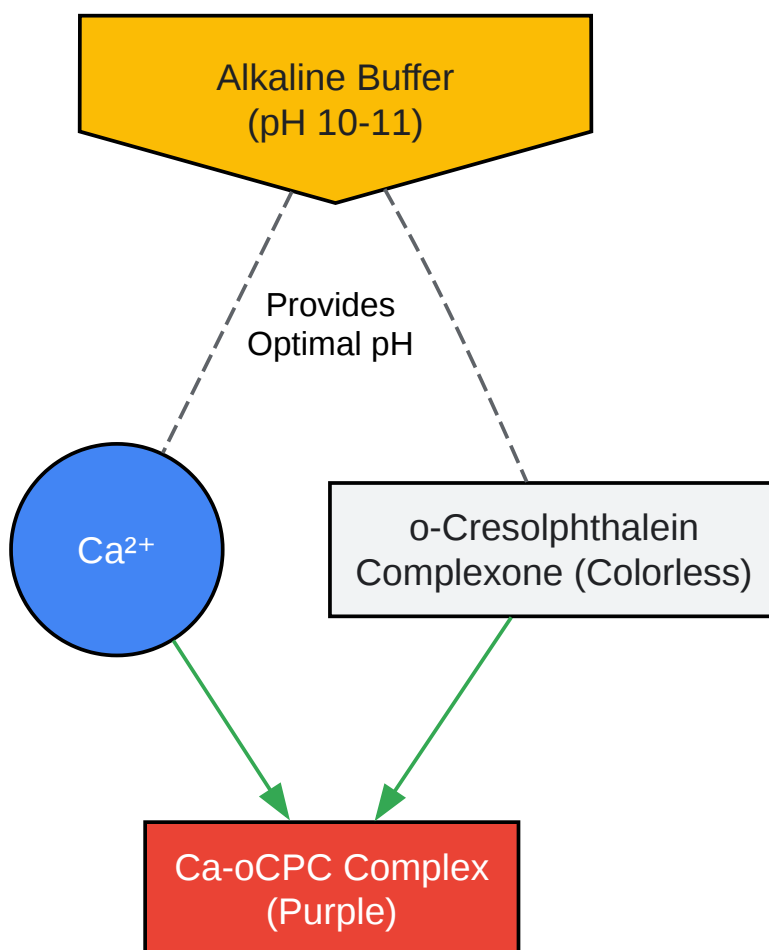
## Experimental Workflow



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Caption: Workflow for calcium determination using the o-CPC reagent.

## Chemical Reaction Pathway



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Caption: Reaction of calcium with o-CPC in an alkaline medium.

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## References

- 1. [anamollabs.com](http://anamollabs.com) [anamollabs.com]
- 2. [spectrum-diagnostics.com](http://spectrum-diagnostics.com) [spectrum-diagnostics.com]

- 3. [gspchem.com](https://gspchem.com) [[gspchem.com](https://gspchem.com)]
- 4. [reckondiagnosics.com](https://reckondiagnosics.com) [[reckondiagnosics.com](https://reckondiagnosics.com)]
- 5. [bioactiva.com](https://bioactiva.com) [[bioactiva.com](https://bioactiva.com)]
- 6. [academic.oup.com](https://academic.oup.com) [[academic.oup.com](https://academic.oup.com)]
- 7. [diverdi.colostate.edu](https://diverdi.colostate.edu) [[diverdi.colostate.edu](https://diverdi.colostate.edu)]
- 8. US3938954A - Determination of calcium - Google Patents [[patents.google.com](https://patents.google.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: o-Cresolphthalein Complexone Reagent]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1221799#cresolphthalein-complexone-reagent-preparation-and-composition>]

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